

NNC 05-2090 Hydrochloride: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: NNC 05-2090

Cat. No.: B15579115

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the available solubility and stability data for **NNC 05-2090** hydrochloride. Given the limited publicly available data specific to this compound, this document also outlines generalized experimental protocols for determining these critical parameters, offering a framework for researchers to conduct their own detailed assessments.

Core Physicochemical Properties

NNC 05-2090 hydrochloride is a synthetic compound with a molecular weight of 451.01 g/mol and a molecular formula of $C_{27}H_{30}N_2O_2 \cdot HCl$. It is known as a GABA uptake inhibitor with moderate selectivity for the BGT-1 (betaine/GABA transporter 1).

Solubility Profile

The solubility of **NNC 05-2090** hydrochloride has been reported in several organic solvents. However, there is some variability in the reported values, and detailed aqueous solubility data is limited.

Data Presentation: Solubility of **NNC 05-2090** Hydrochloride

Solvent	Reported Solubility	Notes
Dimethyl Sulfoxide (DMSO)	100 mM	Another source indicates 10 mM. ^[1] One supplier suggests that up to 100 mg/mL (221.73 mM) is achievable with the aid of ultrasound.
Ethanol	13 mM	
Aqueous Solutions	Slightly soluble	Quantitative data regarding concentration, pH, and temperature are not specified.
Acetonitrile	Slightly soluble (0.1-1 mg/ml)	

Experimental Protocol: Determination of Aqueous Solubility (Shake-Flask Method)

The shake-flask method is a standard approach to determine the equilibrium solubility of a compound.

- **Preparation of Buffers:** Prepare a series of buffers at various physiologically relevant pH values (e.g., pH 1.2, 4.5, 6.8, and 7.4).
- **Sample Preparation:** Add an excess amount of **NNC 05-2090** hydrochloride to a known volume of each buffer in separate, sealed containers. The presence of undissolved solid is essential to ensure saturation.
- **Equilibration:** Agitate the samples at a constant, controlled temperature (e.g., 25°C or 37°C) for a sufficient period to reach equilibrium. This is typically 24 to 72 hours.
- **Sample Collection and Preparation:** At predetermined time points (e.g., 24, 48, and 72 hours), withdraw an aliquot of the supernatant. To prevent contamination from undissolved solids, filter the sample through a 0.45 µm filter.

- **Analysis:** Analyze the concentration of **NNC 05-2090** hydrochloride in the filtrate using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- **Equilibrium Confirmation:** Equilibrium is confirmed when consecutive measurements of the solute concentration are consistent.

Stability Profile

The stability of **NNC 05-2090** hydrochloride is a critical factor for its storage, handling, and experimental use. The available information provides general storage guidelines.

Data Presentation: Stability and Storage of **NNC 05-2090** Hydrochloride

Condition	Recommendation	Duration
Solid Form Storage	Desiccate at room temperature or 4°C, sealed and away from moisture.	Up to 12 months or ≥ 2-4 years, depending on the source.[2]
Shipping	Ambient temperature; can be shipped with an ice pack.	Not specified.
DMSO Stock Solution	Store at -80°C or -20°C.	6 months at -80°C; 1 month at -20°C.

Experimental Protocol: Forced Degradation Studies for Stability Assessment

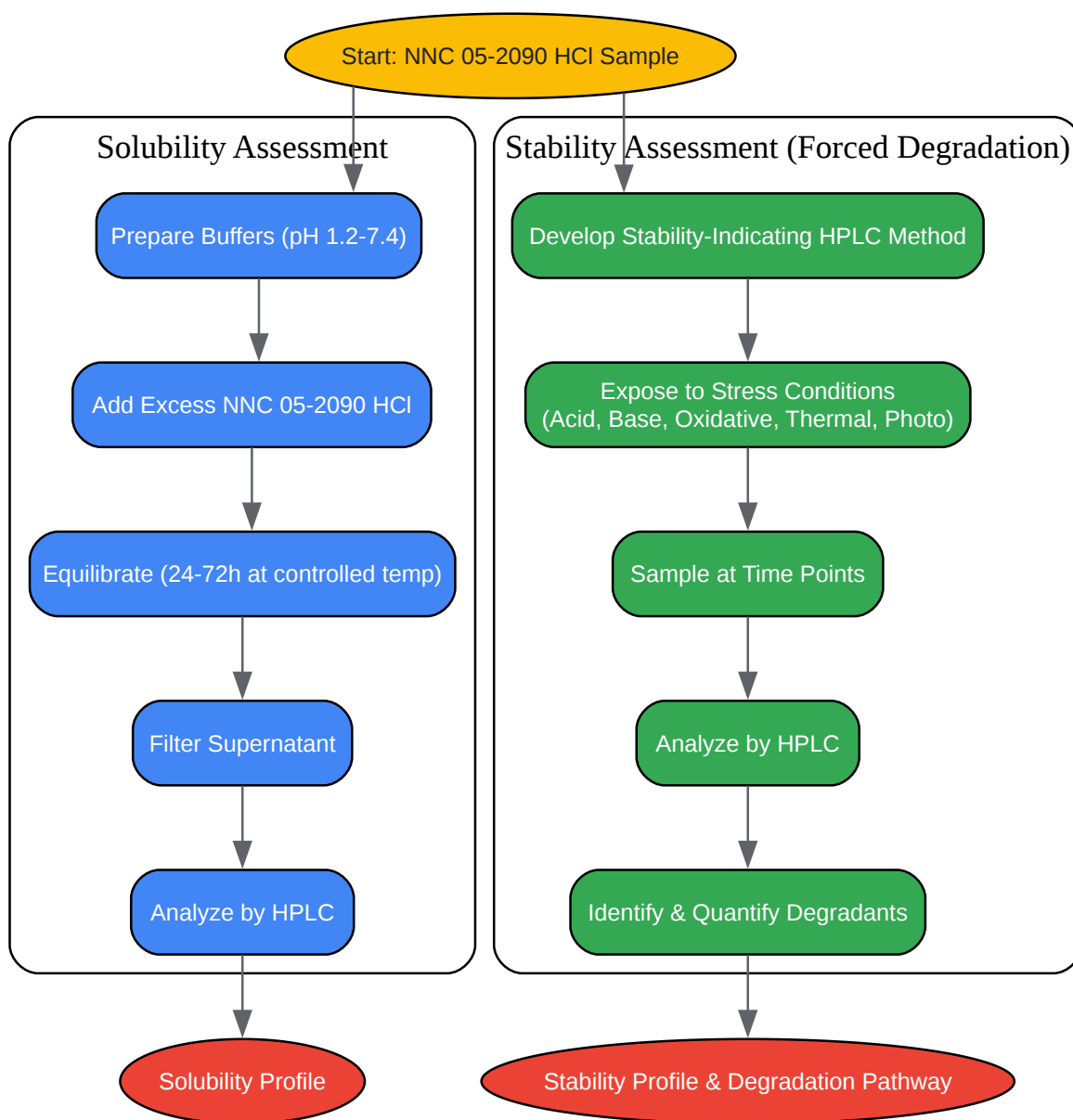
Forced degradation studies are essential to understand the intrinsic stability of a drug substance and to develop stability-indicating analytical methods.

- **Method Development:** Develop a stability-indicating HPLC method capable of separating the intact **NNC 05-2090** hydrochloride from its potential degradation products.
- **Stress Conditions:** Expose solutions of **NNC 05-2090** hydrochloride to a variety of stress conditions:

- Acid Hydrolysis: Treat with 0.1 M HCl at an elevated temperature (e.g., 60°C) for a defined period.
- Base Hydrolysis: Treat with 0.1 M NaOH at an elevated temperature for a defined period.
- Oxidation: Treat with 3% hydrogen peroxide at room temperature.
- Thermal Degradation: Expose the solid drug substance to dry heat (e.g., 80°C).
- Photostability: Expose the drug substance in solution and as a solid to UV and visible light, as per ICH Q1B guidelines.
- Sample Analysis: At various time points, analyze the stressed samples using the developed stability-indicating HPLC method.
- Data Evaluation: Identify and quantify the degradation products. The peak purity of the parent drug should be assessed to ensure no co-eluting degradants.

Visualizations

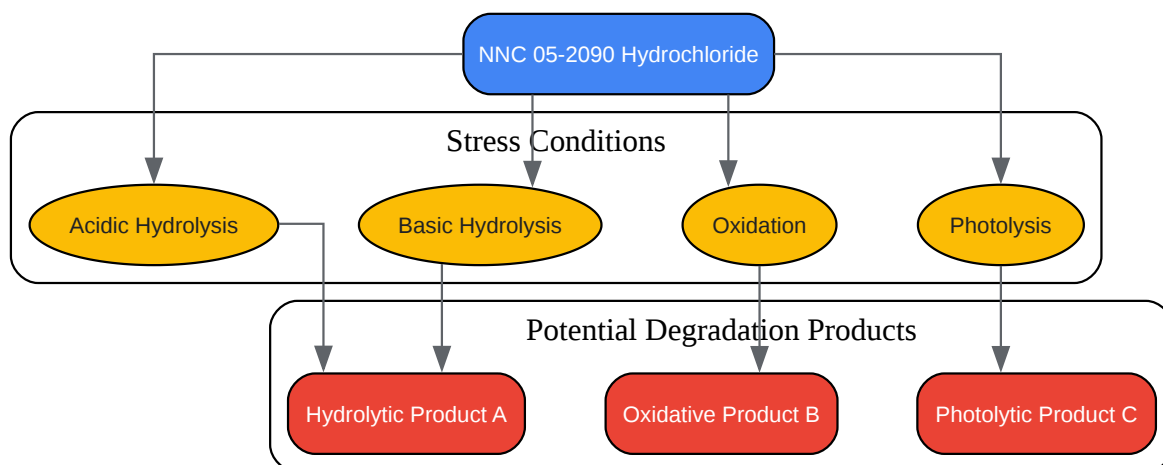
Experimental Workflow for Solubility and Stability Assessment



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Caption: Workflow for determining the solubility and stability of **NNC 05-2090** hydrochloride.

Hypothetical Degradation Relationship



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Caption: Hypothetical degradation pathways of **NNC 05-2090** hydrochloride under stress conditions.

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References

- 1. NNC 05-2090 hydrochloride [CAS:184845-18-9 Probechem Biochemicals [\[probechem.com\]](https://probechem.com)]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
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